

Handling and storage procedures for 4-Ethoxy-2,6-difluorophenol

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Compound of Interest

Compound Name: 4-Ethoxy-2,6-difluorophenol

Cat. No.: B1421206

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An In-depth Technical Guide for Drug Development Professionals

Application Notes & Protocols for 4-Ethoxy-2,6-difluorophenol

Abstract

4-Ethoxy-2,6-difluorophenol is a fluorinated organic compound with increasing relevance in pharmaceutical and agrochemical synthesis. The introduction of fluorine atoms significantly alters the molecule's physicochemical properties compared to non-fluorinated phenols, necessitating specialized handling and storage procedures to ensure laboratory safety, experimental integrity, and compound stability.^[1] This guide provides a comprehensive framework for researchers, scientists, and drug development professionals, detailing the essential safety protocols, handling methodologies, and storage requirements for **4-Ethoxy-2,6-difluorophenol**. The protocols herein are designed to be self-validating, emphasizing the causality behind each recommendation to foster a proactive safety culture.

Compound Profile and Physicochemical Properties

4-Ethoxy-2,6-difluorophenol (CAS No. 1017779-55-3) is a substituted phenol derivative. The presence of two ortho-fluorine atoms flanking the hydroxyl group creates a unique electronic and steric environment. This structure influences its acidity, reactivity, and potential biological activity, making it a valuable building block in medicinal chemistry. Understanding its fundamental properties is the cornerstone of safe handling.

| Property | Value | Source |
|------------------------|---|-----------------------|
| CAS Number | 1017779-55-3 | [2] |
| Molecular Formula | C ₈ H ₈ F ₂ O ₂ | [2] |
| Molecular Weight | 174.14 g/mol | Inferred from Formula |
| Appearance | Solid (typical for similar phenols) | [3] |
| Incompatible Materials | Strong oxidizing agents | [2] |

Hazard Assessment and Safety (E-E-A-T)

A thorough understanding of the potential hazards is critical for mitigating risk. **4-Ethoxy-2,6-difluorophenol** is classified under the Globally Harmonized System (GHS) with multiple hazard statements that demand rigorous safety measures.[2]

GHS Classification

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[2]
- Skin Irritation (Category 2): H315 - Causes skin irritation.[2]
- Serious Eye Damage (Category 1): H318 - Causes serious eye damage.[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[2]

Hazard Pictograms

The following pictograms are associated with this compound:

alt text

alt text

Signal Word: Danger[2]

Expert Analysis of Hazards

The "Danger" signal word and the H318 classification (Causes serious eye damage) are of paramount importance.^[2] Unlike simple irritation, this indicates a risk of permanent, irreversible damage upon contact. The causality stems from the compound's ability to denature proteins and cause severe chemical burns to the cornea. The skin and respiratory irritation warnings are also significant; the small, reactive nature of fluorinated phenols can lead to rapid absorption and damage to mucous membranes and dermal layers.^[2]

Experimental Protocols: Safe Handling & Use

Adherence to strict protocols is non-negotiable. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All handling of **4-Ethoxy-2,6-difluorophenol**, including weighing and solution preparation, must be conducted within a certified chemical fume hood.^[4] This is the primary line of defense to prevent inhalation of dust or vapors, which can cause respiratory irritation.^[2]
- Safety Stations: An ANSI-approved eyewash station and safety drench shower must be immediately accessible (within 10 seconds travel time) in any area where the compound is handled.^[4]

Personal Protective Equipment (PPE) Protocol

The selection of PPE is crucial and must be based on the specific hazards of the compound.^[1]

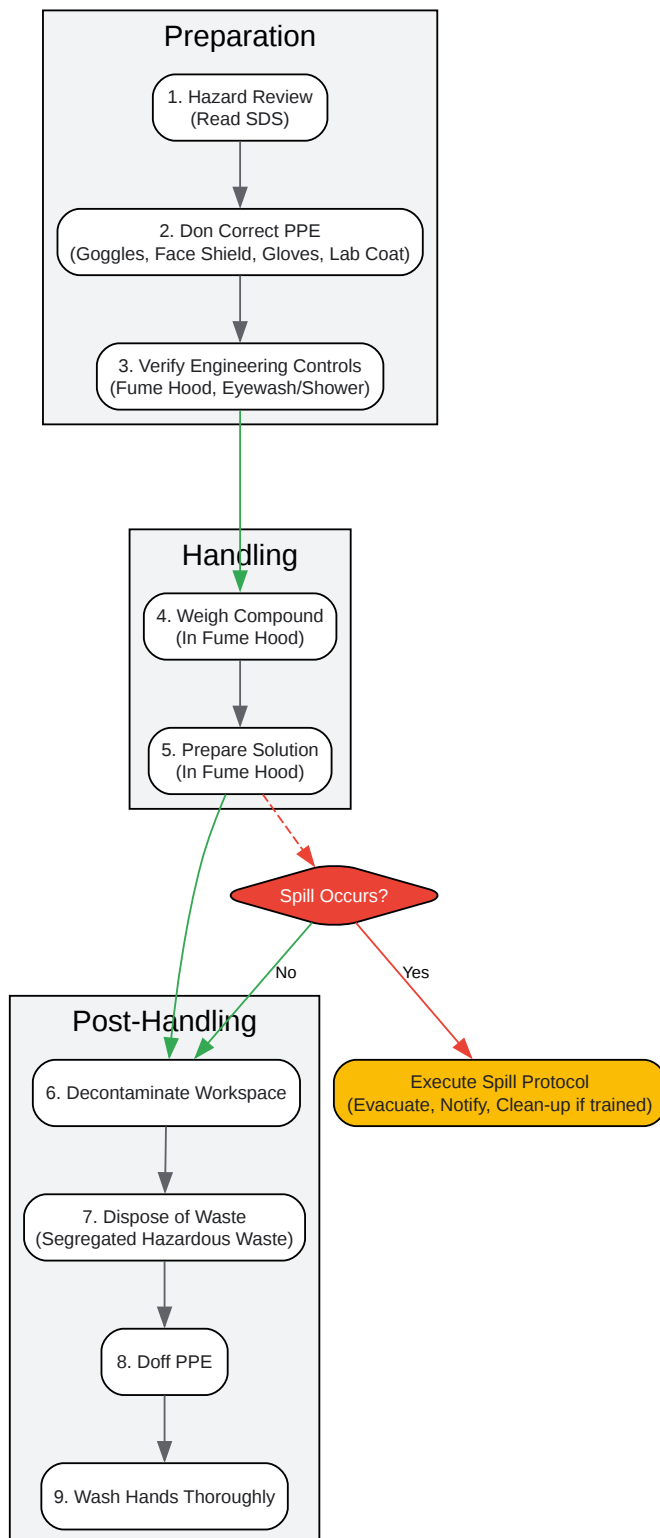
- Eye and Face Protection: Wear chemical splash goggles and a face shield.^[2] Standard safety glasses are insufficient due to the risk of serious eye damage.^[2]
- Hand Protection: Wear protective gloves.^[2] Given the skin irritation potential, double-gloving with nitrile exam gloves or using thicker neoprene or butyl rubber gloves is recommended, especially when handling the concentrated solid or solutions.^[4] Always consult the glove manufacturer's compatibility chart.

- **Skin and Body Protection:** A fully buttoned, flame-retardant lab coat must be worn. Long pants and closed-toe shoes are mandatory.^[4] For tasks with a high risk of splashing, a chemically resistant apron should be worn over the lab coat.^[4]
- **Respiratory Protection:** If engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.^[2]

Workflow for Handling 4-Ethoxy-2,6-difluorophenol

The following diagram outlines the logical workflow for safely handling the compound from receipt to disposal.

Workflow for Handling 4-Ethoxy-2,6-difluorophenol

[Click to download full resolution via product page](#)Caption: Logical workflow for safe handling of **4-Ethoxy-2,6-difluorophenol**.

Storage Management Protocol

The stability of phenolic compounds, especially functionalized ones, is highly dependent on storage conditions.[5][6] Improper storage can lead to degradation, affecting experimental reproducibility and potentially creating unknown hazards.

Core Storage Requirements

- **Container:** Keep the container tightly closed when not in use.[2] Use the original, clearly labeled container.[7]
- **Environment:** Store in a cool, dry, and well-ventilated area.[2] The storage area should be designated for hazardous chemicals and secured.
- **Temperature:** While specific temperature stability data for this compound is not readily available, storing it under refrigerated conditions (2-8°C), as recommended for the parent compound 2,6-difluorophenol, is a prudent measure to ensure long-term stability.[3]
- **Light and Moisture:** Store protected from light and moisture to prevent degradation.[4]

Incompatibility Management

- **Chemical Incompatibility:** Store away from strong oxidizing agents.[2] The phenolic hydroxyl group can be readily oxidized, leading to decomposition and potentially hazardous reactions.
- **Physical Segregation:** Do not store with incompatible materials or near foodstuff containers.[7] Ensure the storage area is isolated from community water sources.[7]

Emergency and Disposal Procedures

First Aid Protocol

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[2] Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water.[2]

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen if trained to do so. Seek immediate medical attention.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

Spill Management Protocol

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or ventilation is poor.
- Contain: For small spills, absorb the material with an inert, non-combustible absorbent like sand or vermiculite.[8] Avoid generating dust.[7]
- Collect: Carefully sweep or shovel the absorbed material into a clearly labeled, sealed container for hazardous waste disposal.[2][8]
- Decontaminate: Clean the spill area thoroughly.

Waste Disposal

All waste containing **4-Ethoxy-2,6-difluorophenol**, including contaminated absorbents and PPE, must be collected in sealed, labeled containers and disposed of as hazardous chemical waste through an authorized disposal facility.[8] Do not dispose of it down the drain.[8]

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